

In-Depth Technical Guide to the Health and Safety of Disperse Red 50

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Compound of Interest

Compound Name: Disperse red 50

Cat. No.: B1585171

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This guide provides a comprehensive overview of the health and safety data available for **Disperse Red 50** (C.I. 11226; CAS No. 12223-35-7), a monoazo dye used in the textile industry. The information is compiled from various sources to provide a detailed resource for professionals handling this substance.

Chemical and Physical Properties

Disperse Red 50 is a synthetic organic colorant with the molecular formula $C_{17}H_{16}ClN_5O_2$ and a molecular weight of 357.79 g/mol ^[1] It is characterized as a purple powder ^[1] Key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₁₇ H ₁₆ ClN ₅ O ₂	[1][2]
Molecular Weight	357.799 g/mol	[1][2]
CAS Number	12223-35-7	[2]
EC Number	255-127-6	[2]
Appearance	Purple Powder	[1]
Melting Point	136-137 °C	[2]
Boiling Point	579.4 °C at 760 mmHg	[2]
Flash Point	304.2 °C	[2]
Density	1.27 g/cm ³	[2]
Vapor Pressure	2.02E-13 mmHg at 25°C	[2]
Solubility	Soluble in acetone and alcohol; insoluble in water.[1]	[1]
Refractive Index	1.616	[2]
LogP (XLogP3)	5.92678	[2]

Toxicological Data

Detailed toxicological data specifically for **Disperse Red 50** is limited in publicly available literature. However, information on similar disperse dyes, particularly other red azo dyes, can provide insights into potential hazards. It is important to note that the toxicological properties have not been thoroughly investigated for many dyes, including Disperse Red 1.[3]

Acute Toxicity:

- Oral: No specific LD50 value for **Disperse Red 50** was found. For the related compound Disperse Red 1, it is noted that accidental ingestion may be damaging to the health of the individual.[4]
- Dermal: No specific data available for **Disperse Red 50**.

- Inhalation: No specific data available for **Disperse Red 50**.

Skin Corrosion/Irritation:

- Disperse dyes as a class have been associated with skin sensitization.^[4] Disperse Red 1, for example, may cause sensitization by skin contact.^[4]

Serious Eye Damage/Irritation:

- No specific data available for **Disperse Red 50**.

Respiratory or Skin Sensitization:

- Disperse dyes are recognized as potential skin sensitizers.^[4] In Germany, several disperse azo dyes, including Disperse Red 1, have been linked to contact dermatitis from textiles.^[4]

Germ Cell Mutagenicity, Carcinogenicity, Reproductive Toxicity, and STOT:

- There is limited evidence of a carcinogenic effect for the related Disperse Red 1.^[4] Some azo dyes can be metabolized to potentially harmful aromatic amines, which may have mutagenic or carcinogenic properties. For Disperse Red 1, no component is identified as a probable, possible, or confirmed human carcinogen by IARC at levels greater than or equal to 0.1%.^[3] For **Disperse Red 50**, specific data on these long-term effects are not readily available.

Aspiration Hazard:

- No data available.

Experimental Protocols

The toxicological data for disperse dyes are typically generated following standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). Key experimental protocols relevant to the toxicological endpoints discussed above include:

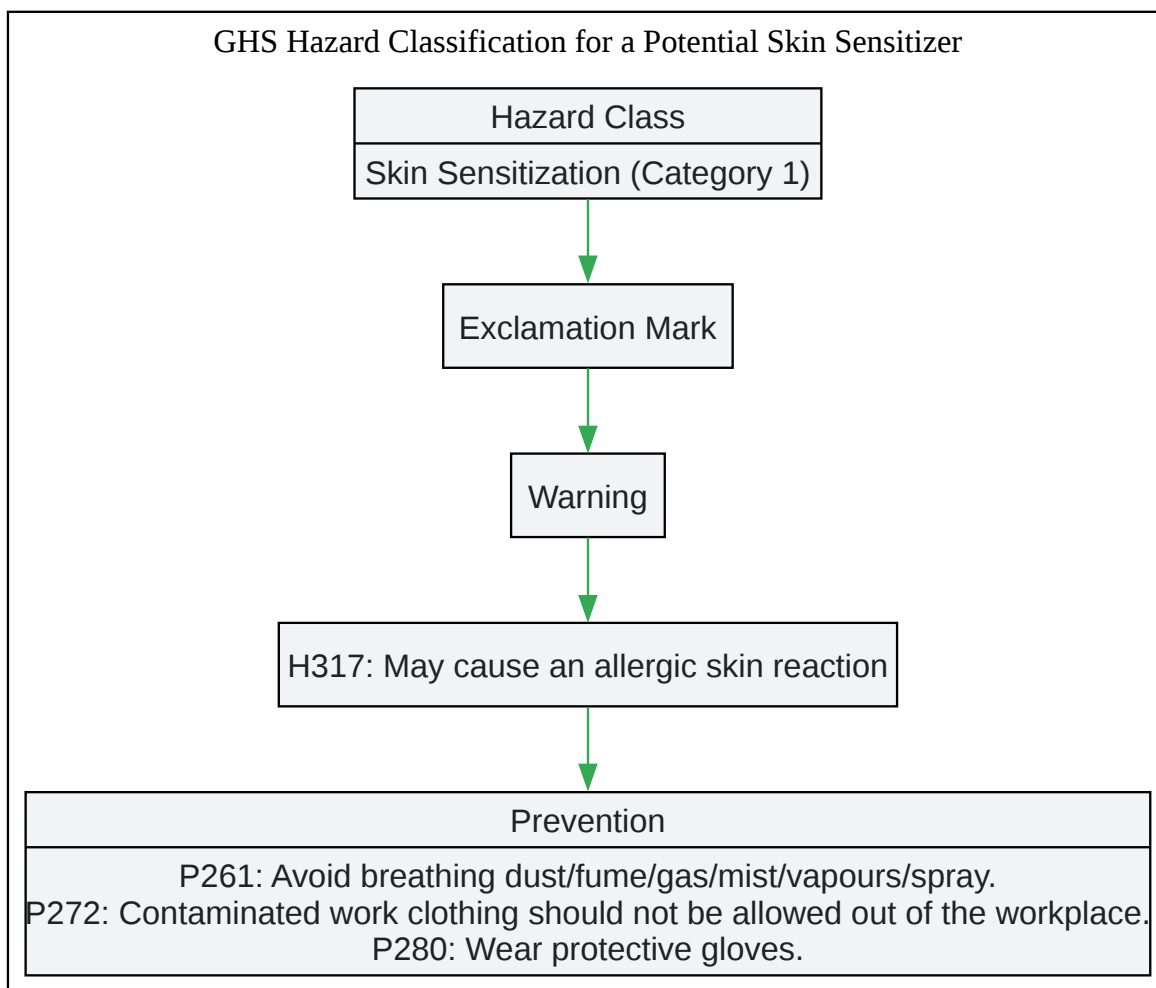
- Acute Oral Toxicity: OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure), OECD Test Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method), or OECD Test

Guideline 425 (Acute Oral Toxicity: Up-and-Down Procedure). These studies typically involve the administration of the substance to fasted animals, followed by observation for mortality and clinical signs of toxicity.

- Skin Irritation/Corrosion: OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion). This test involves applying the substance to the shaved skin of animals and observing for signs of irritation such as erythema and edema.
- Eye Irritation/Corrosion: OECD Test Guideline 405 (Acute Eye Irritation/Corrosion). The test substance is applied to the eye of an animal, and the effects on the cornea, iris, and conjunctiva are observed.
- Skin Sensitization: OECD Test Guideline 429 (Skin Sensitisation: Local Lymph Node Assay). This is an in vivo method that assesses the induction of a proliferative response in draining lymph nodes as an indicator of skin sensitization potential.

Hazard Identification and Classification

Based on the available information for similar disperse dyes, the primary hazards associated with **Disperse Red 50** are likely to be skin sensitization and potential for harmful effects if ingested. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals would likely include the following hazard statements for a substance with these properties:



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GHS Hazard Communication for a Potential Skin Sensitizer.

Ecological Information

Detailed ecotoxicological data for **Disperse Red 50** is scarce. The environmental fate and effects of disperse dyes are a subject of concern due to their widespread use and potential for release into aquatic environments.

Ecotoxicity:

- No specific aquatic toxicity data (e.g., LC50 for fish, EC50 for daphnia) for **Disperse Red 50** were found. Disperse dyes, in general, are known to be potentially toxic to aquatic life.

Persistence and Degradability:

- Azo dyes are generally resistant to biodegradation under aerobic conditions. However, under anaerobic conditions, the azo linkage can be cleaved to form aromatic amines, which may be more mobile and toxic.

Bioaccumulative Potential:

- With a high LogP value (5.92678), **Disperse Red 50** has a potential for bioaccumulation.[2]

Mobility in Soil:

- Due to its low water solubility, **Disperse Red 50** is expected to have low mobility in soil and may adsorb to sediment and sludge.

Experimental Protocols for Ecotoxicity

Ecotoxicological testing of dyes often follows OECD guidelines to ensure data quality and comparability. Relevant protocols include:

- **Toxicity to Fish:** OECD Test Guideline 203 (Fish, Acute Toxicity Test). This test determines the concentration of a substance that is lethal to 50% of a test fish population (LC50) over a 96-hour exposure period.
- **Toxicity to Daphnia:** OECD Test Guideline 202 (Daphnia sp. Acute Immobilisation Test). This test measures the concentration at which 50% of the daphnids are immobilized (EC50) after 48 hours of exposure.
- **Toxicity to Algae:** OECD Test Guideline 201 (Alga, Growth Inhibition Test). This test evaluates the effect of a substance on the growth of algae, typically over a 72-hour period.
- **Ready Biodegradability:** OECD Test Guideline 301 (Ready Biodegradability). This set of methods assesses the potential for a chemical to be rapidly and completely biodegraded by microorganisms.

Handling and Storage

Safe Handling:

- Avoid contact with skin and eyes.[5]
- Avoid the formation of dust and aerosols.[5]
- Use in a well-ventilated area.[5]
- Wear appropriate personal protective equipment, including gloves, safety glasses, and a dust respirator.[6]

Storage:

- Keep containers securely sealed.
- Store in a cool, dry, well-ventilated area.
- Store away from incompatible materials such as oxidizing agents.

First-Aid Measures

- After Inhalation: Move the person to fresh air.
- After Skin Contact: Wash off with soap and plenty of water. If skin irritation or rash occurs, get medical advice/attention.[3]
- After Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- After Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician.

Fire-Fighting Measures

Disperse Red 50 is a combustible solid.[4] In case of fire, use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Firefighters should wear self-contained breathing apparatus.

Exposure Controls and Personal Protection

Engineering Controls:

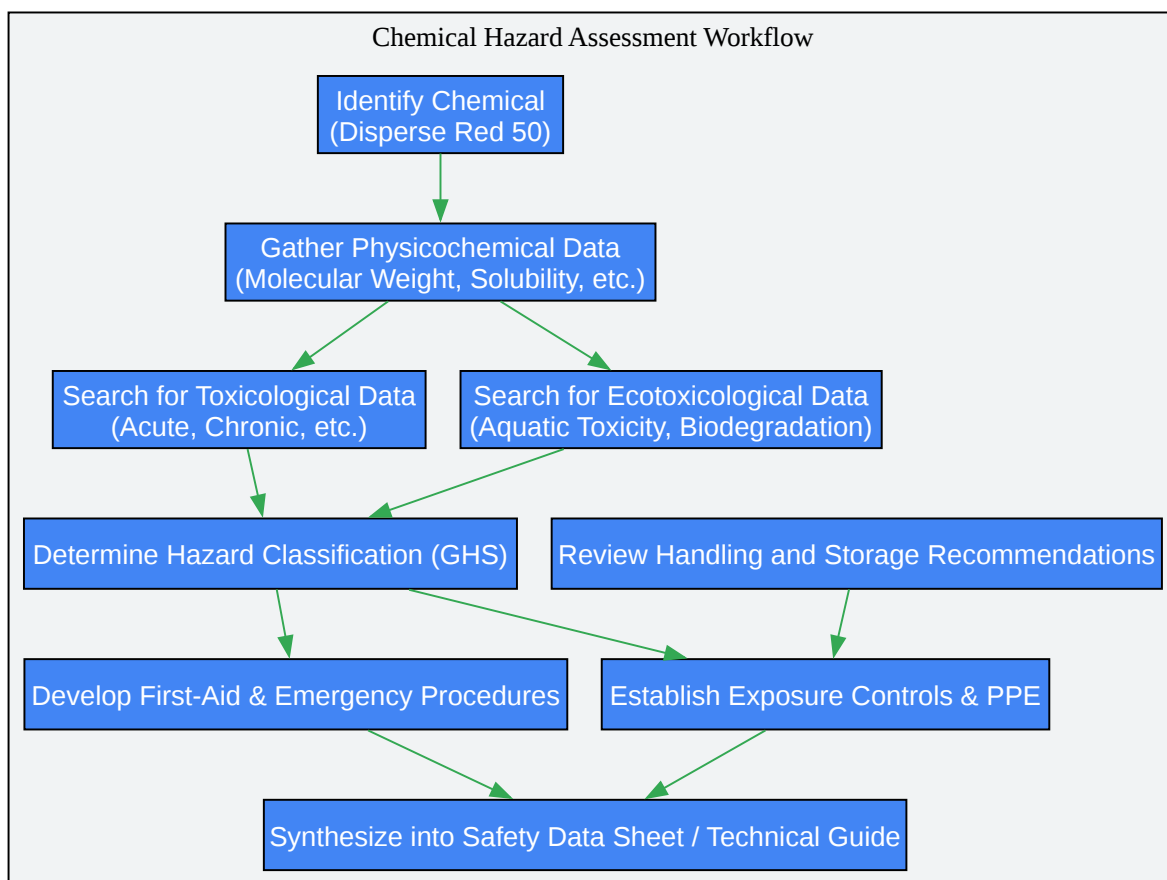
- Use adequate ventilation to keep airborne concentrations low.

Personal Protective Equipment:

- Eye/Face Protection: Safety glasses with side-shields.
- Skin Protection: Handle with gloves. Gloves must be inspected prior to use.
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.
- Hygiene Measures: Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of the workday.^[3]

Logical Workflow for Hazard Assessment

The process of assessing the health and safety of a chemical like **Disperse Red 50** involves a logical progression from gathering basic information to evaluating potential risks.



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